

Technical Guide: Safety Profile & Hazard Assessment for 2-Chloro-5-methoxybenzamide

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Compound of Interest

Compound Name:	2-Chloro-5-methoxybenzamide
CAS No.:	62798-01-0
Cat. No.:	B12342450

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Executive Summary

This guide provides a comprehensive safety and technical profile for **2-Chloro-5-methoxybenzamide** (CAS: 62798-01-0). As a Senior Application Scientist, I have structured this document to move beyond static data sheets, offering a dynamic, risk-based approach to handling this compound in drug discovery workflows. This molecule serves as a critical scaffold in the synthesis of GLi1 inhibitors (oncology) and P2X7 receptor antagonists (CNS disorders).

Chemical Identity & Physicochemical Profiling

Before handling, verification of the chemical identity is the first step in any self-validating safety protocol.

Parameter	Technical Specification
Chemical Name	2-Chloro-5-methoxybenzamide
CAS Number	62798-01-0
Molecular Formula	C ₈ H ₈ ClNO ₂
Molecular Weight	185.61 g/mol
SMILES	<chem>COC1=CC(=C(C=C1)Cl)C(=O)N</chem>
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, Methanol; Low solubility in Water
Melting Point	173–176 °C (Typical range for this class; verify per lot)

Expert Insight: The Structural Logic

The presence of the 2-chloro and 5-methoxy substituents on the benzamide core creates a specific electronic environment. The ortho-chloro group provides steric bulk that can influence amide bond rotation, while the meta-methoxy group (relative to the amide) acts as an electron-donating group (EDG).

- **Safety Implication:** The amide bond is relatively stable, but under strong acidic or basic conditions, it can hydrolyze to 2-chloro-5-methoxybenzoic acid. Always assess the integrity of older batches using LC-MS to rule out hydrolysis products, which may alter the pH and safety profile.

Hazard Classification (GHS)

Note: As a research chemical, comprehensive toxicological data (e.g., LD50) may be incomplete. The following classification is derived from Structure-Activity Relationships (SAR) of analogous benzamides and vendor safety data.

GHS Label Elements

- Signal Word: WARNING

- Pictogram:GHS07 (Exclamation Mark)

Hazard Statements (H-Codes)

Code	Classification	Description	Mechanistic Insight
H302	Acute Tox. 4 (Oral)	Harmful if swallowed.	Benzamides can exhibit CNS depressant effects or metabolic toxicity upon ingestion.
H315	Skin Irrit. 2	Causes skin irritation. [1]	Lipophilic nature allows dermal penetration; amide functionality can interact with epidermal proteins.
H319	Eye Irrit. 2A	Causes serious eye irritation.	Crystalline solids cause mechanical abrasion + chemical irritation to mucosal membranes.
H335	STOT SE 3	May cause respiratory irritation.	Dust inhalation targets the upper respiratory tract.

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing.[1]

Risk Management & Handling Protocols

Safety in the lab is not just about PPE; it is about process control. The following workflow integrates safety checks into the experimental procedure.

The "Self-Validating" Safety Loop

A self-validating system ensures that a hazard is detected before exposure occurs.

- **Pre-Weighing Check:** Inspect the container for pressure buildup or crystal formation on the threads (signs of degradation).
- **Solvent Compatibility:** Dissolve in DMSO or DMF inside a fume hood. Avoid heating dry solids in open air to prevent sublimation or dust generation.
- **Quenching Protocol:** Treat all reaction mixtures containing this intermediate as potentially sensitizing until proven otherwise.

Visual Workflow: Safe Handling Lifecycle



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Figure 1: The Safety Lifecycle ensures material integrity is verified before it enters the experimental workflow, minimizing risk from degraded or unexpected byproducts.

Emergency Response & First Aid

In the event of exposure, immediate action is required. This protocol prioritizes decontamination followed by medical surveillance.

Exposure Route	Immediate Action	Scientific Rationale
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.	Benzamide dusts can cause bronchospasm; oxygen supports alveolar exchange.
Skin Contact	Wash with soap and water for 15 mins. Do not use ethanol.	Ethanol acts as a permeation enhancer, potentially driving the lipophilic compound deeper into the dermis.
Eye Contact	Rinse with water/saline for 15 mins. Lift eyelids.	Mechanical removal of crystals is critical to prevent corneal abrasion.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Prevents aspiration of the compound into the lungs, which causes severe pneumonitis.

Synthesis & Application Context

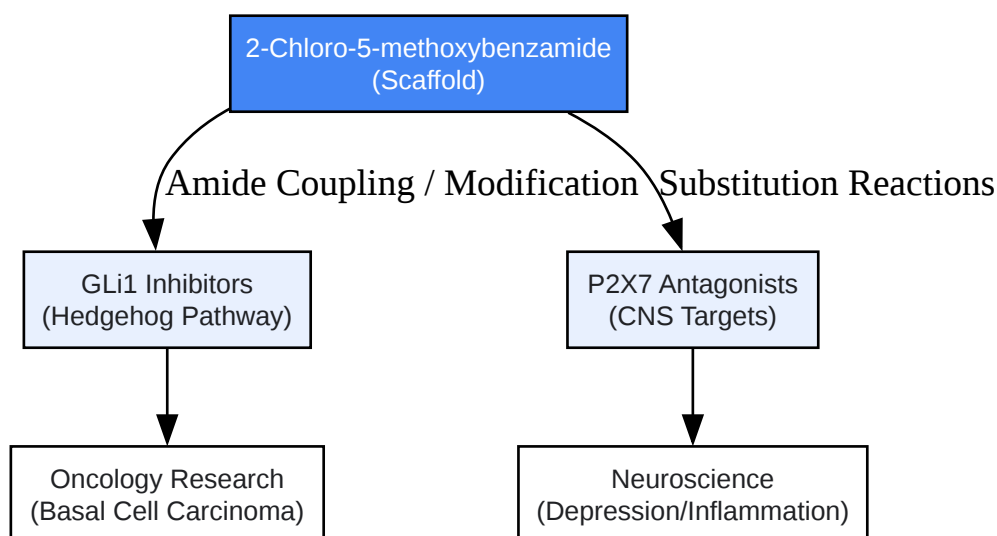
Understanding why you are using this chemical helps in assessing the risk of the final product.

2-Chloro-5-methoxybenzamide is a "privileged scaffold" in medicinal chemistry.

Key Applications

- **GLi1 Inhibitors:** Used to synthesize antagonists for the Hedgehog signaling pathway, relevant in basal cell carcinoma and medulloblastoma research.
- **P2X7 Receptor Antagonists:** The benzamide core is modified to create ligands that modulate purinergic receptors, a target for depression and neuroinflammation.

Visual Workflow: Synthesis Utility



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Figure 2: The compound serves as a divergent intermediate. Researchers should note that downstream derivatives may possess higher biological potency than the parent scaffold.

Environmental Fate & Disposal

- Halogen Content: The chlorine atom classifies this as Halogenated Organic Waste.
- Water Hazard: Do not allow to enter drains. Halogenated aromatics are often persistent in the environment and can be toxic to aquatic life.
- Disposal Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize HCl gas generated during combustion).

References

- PubChem. (2024). Compound Summary: **2-Chloro-5-methoxybenzamide** (Related Isomers & Derivatives). National Library of Medicine. [[Link](#)][2][3]
- European Chemicals Agency (ECHA). (2024). C&L Inventory: Benzamide Derivatives Hazard Classification.[[Link](#)]

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Sources

- 1. 2-Chloro-5-methoxypyrimidine | 22536-65-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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- To cite this document: BenchChem. [Technical Guide: Safety Profile & Hazard Assessment for 2-Chloro-5-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12342450/docs#technical-guide-safety-profile-hazard-assessment-for-2-chloro-5-methoxybenzamide>]

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